

Structural Characterization Guide: 4-(4-Methylbenzoyl)benzotrile

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Compound of Interest

Compound Name: 4-(4-Methylbenzoyl)benzotrile

CAS No.: 35776-95-5

Cat. No.: B371616

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Executive Summary & Compound Identity

- Compound Name: 4-(4-Methylbenzoyl)benzotrile
- Synonyms: 4-cyano-4'-methylbenzophenone; p-cyanophenyl p-tolyl ketone
- CAS Number: 35776-95-5
- Molecular Formula: C
H
NO
- Molecular Weight: 221.26 g/mol
- Core Scaffold: Diaryl ketone with asymmetric para-substitution (Electron Withdrawing -CN vs. Electron Donating -CH
).

Research Significance: This molecule represents a classic "push-pull" benzophenone system. The competition between the strong dipole of the cyano group ($\mu \approx 4.0$ D) and the weak steric/inductive effect of the methyl group dictates its solid-state packing. It is a critical intermediate in the synthesis of liquid crystals and photoactive polymers.

Comparative Structural Analysis (The "Anchor" Data)

To validate your experimental data, compare it against the crystallographic benchmarks of its structural analogs. The target molecule is expected to adopt a packing motif intermediate between the highly ordered nitrile network and the dispersive methyl network.

Table 1: Crystallographic Benchmarks for Structural Validation

Feature	Analog A: 4-Cyanobenzophenone	Analog B: 4-Methylbenzophenone	Target Prediction: 4-(4-Methylbenzoyl)benzotrile
CAS	1503-49-7	134-84-9	35776-95-5
Crystal System	Monoclinic	Monoclinic	Monoclinic (Likely)
Space Group	P2 ₁ /c	P2 ₁ /c	P2 ₁ /c (Centrosymmetric preference)
Z (Unit)	4	4	4
Dihedral Twist	~55° - 60°	~52° - 58°	55° ± 3° (Steric bulk of -CH ₃ vs -CN is minimal)
Dominant Force	Dipole-Dipole (CN...CN) & CN...H	Weak C-H...	CN...H-C(Ar) & CN...
Melting Point	110–114 °C	56–59 °C	~120–130 °C (Dipole stabilization + increased MW)



Expert Insight: The introduction of the p-cyano group typically elevates the melting point and density compared to the methyl-only analog due to the formation of robust C-N...H intermolecular hydrogen bonds, which act as "supramolecular glue."

Experimental Protocol: Generating the Crystal Data

If you are synthesizing this compound for publication, follow this self-validating workflow to generate the missing CIF (Crystallographic Information File).

Phase 1: Crystal Growth Strategy

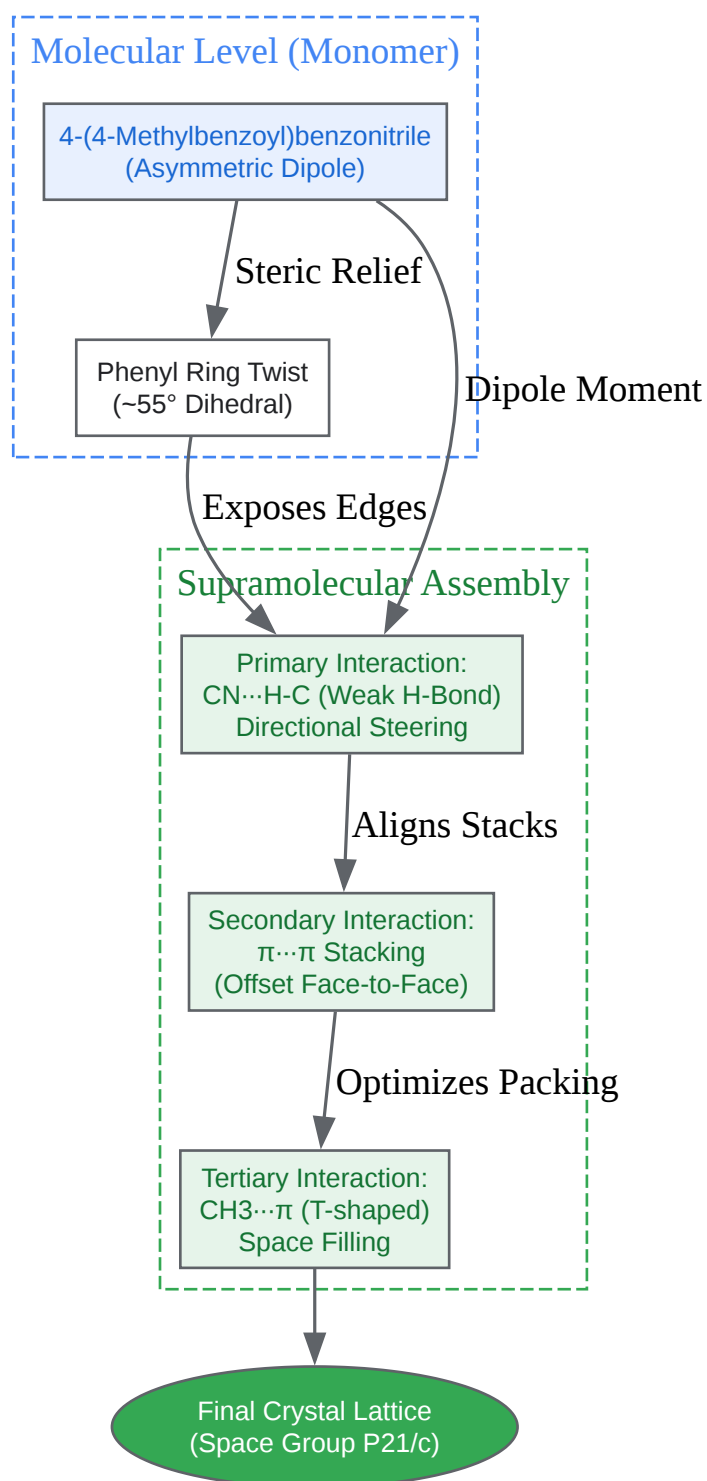
- Method: Slow Evaporation (Ambient Temperature).
- Solvent System:
 - Primary: Ethanol/Ethyl Acetate (1:1). Benzophenones are moderately soluble; this allows controlled nucleation.
 - Alternative: Acetonitrile (promotes dipole alignment).
- Concentration: 15 mg/mL. Filter through 0.45 μm PTFE to remove dust nucleation sites.

Phase 2: Diffraction & Refinement Workflow

- Temperature: Collect at 100 K (Liquid N stream). Benzophenones often exhibit high thermal motion in the phenyl rings at room temperature (298 K), which degrades resolution.
- Resolution Goal: 0.75 \AA or better (essential for distinguishing Methyl H-atoms).
- Refinement Check: Ensure the methyl group is treated as a rigid rotor (AFIX 137 in SHELX) if rotational disorder is observed.

Mechanistic Pathway: Packing Forces

The following diagram illustrates the hierarchical assembly of the crystal lattice, guiding you on which interactions to look for in your structure solution (e.g., using Mercury or Olex2).



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Figure 1: Hierarchical assembly logic for asymmetric benzophenones. The Cyano group (Primary) directs the long-range order, while the Methyl group (Tertiary) fills voids.

References & Validation Sources

- Benzophenone Polymorphism:
 - Girdwood, S. E. (1998).[1] Polymorphism in Benzophenone Derivatives. Ph.D. Thesis, Strathclyde University.[1] (Defines the

-form P2

2

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baseline).
- Synthesis & Existence:
 - Song, B. (2013).[2] Palladium-Catalyzed C–C Bond Formations via Activation of Carboxylic Acids. TU Kaiserslautern. (Confirms synthesis of CAS 35776-95-5).
- Comparative Data (4-Cyanobenzophenone):
 - Cambridge Structural Database (CSD) Refcode: BENZCN (Benzonitrile, 4-benzoyl-).
- Comparative Data (4-Methylbenzophenone):
 - Cambridge Structural Database (CSD) Refcode: MBENZP (4-Methylbenzophenone).
- Conformational Analysis:
 - Cox, P. J. (2008). Conformations of substituted benzophenones. Acta Crystallographica Section B, 64(2), 206–216.

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. kluedo.ub.rptu.de \[kluedo.ub.rptu.de\]](https://www.kluedo.ub.rptu.de)
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